

Physical and chemical properties of 3-Chloropentane

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Compound of Interest

Compound Name: 3-Chloropentane

Cat. No.: B1594929

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An In-depth Technical Guide to the Physical and Chemical Properties of **3-Chloropentane**

This guide provides a comprehensive overview of the physical and chemical properties of **3-chloropentane**, tailored for researchers, scientists, and drug development professionals. It includes key data, experimental protocols, and visualizations of its chemical behavior.

Physical and Chemical Properties

3-Chloropentane is a colorless liquid with a slight, chloroform-like odor.^[1] It is a halogenated organic compound with the chemical formula C₅H₁₁Cl.^[1] Key physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties of 3-Chloropentane

Property	Value	Source(s)
Molecular Formula	C5H11Cl	[2] [3] [4]
Molecular Weight	106.59 g/mol	[2] [4]
CAS Number	616-20-6	[3]
IUPAC Name	3-chloropentane	[2]
Synonyms	1-Ethylpropyl chloride	[2] [3]
Appearance	Colorless liquid	[1]
Density	0.8854 g/cm ³	[1] [5]
Boiling Point	97.55 °C	[1] [5]
Melting Point	-105 °C	[1] [5]
Flash Point	9.8 °C	[1]
Refractive Index	1.4059	[1] [5]
Vapor Pressure	46.2 mmHg at 25°C	[1]
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents	Readily soluble	[1]

Table 2: Spectroscopic Data of 3-Chloropentane

Spectroscopic Data	Description	Source(s)
^1H NMR	Data available in spectral databases.	[2] [6]
^{13}C NMR	Data available in spectral databases.	[2]
Infrared (IR) Spectroscopy	Vapor phase IR spectra are available.	[2]
Mass Spectrometry (GC-MS)	Data available from the NIST Mass Spectrometry Data Center.	[2]

Synthesis and Purification

A common method for the synthesis of **3-chloropentane** is the reaction of 3-pentanol with a chlorinating agent.

Experimental Protocol: Synthesis of 3-Chloropentane from 3-Pentanol using Thionyl Chloride

Objective: To synthesize **3-chloropentane** from 3-pentanol via nucleophilic substitution.

Materials:

- 3-pentanol
- Thionyl chloride (SOCl_2)
- Pyridine (optional, as a catalyst and acid scavenger)
- Diethyl ether (or other suitable aprotic solvent)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)

- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

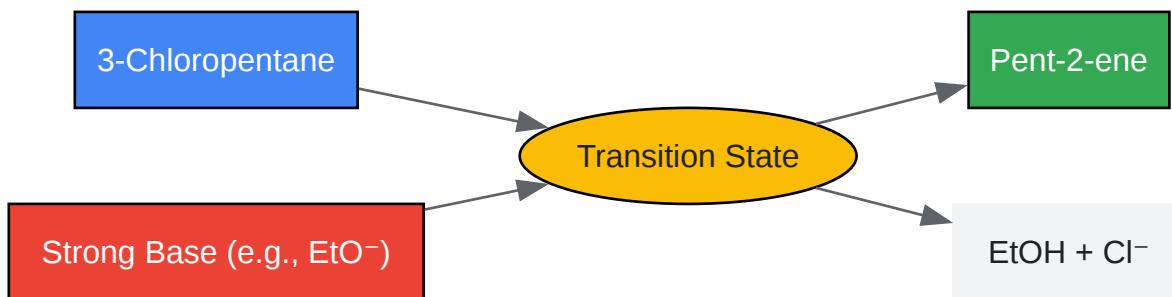
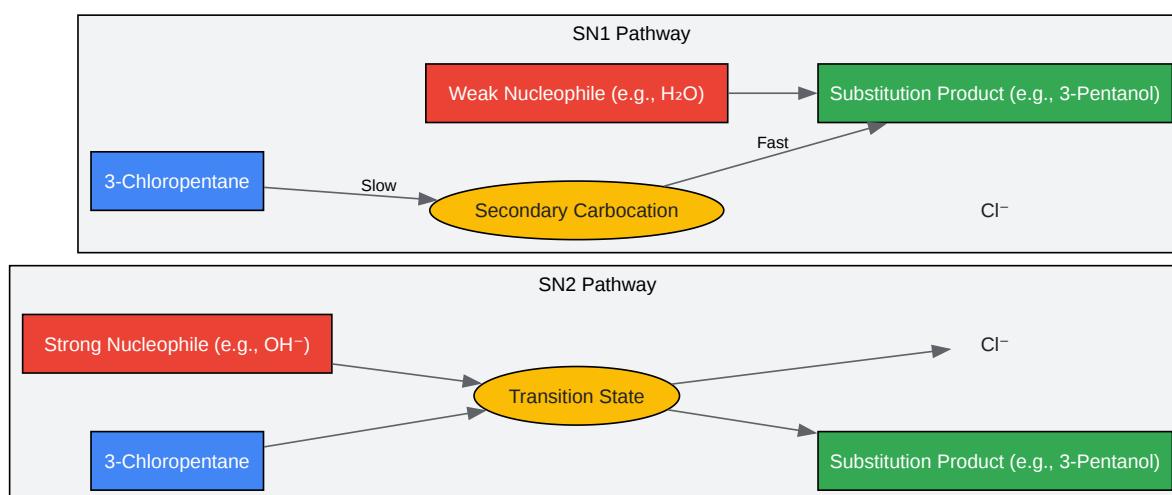
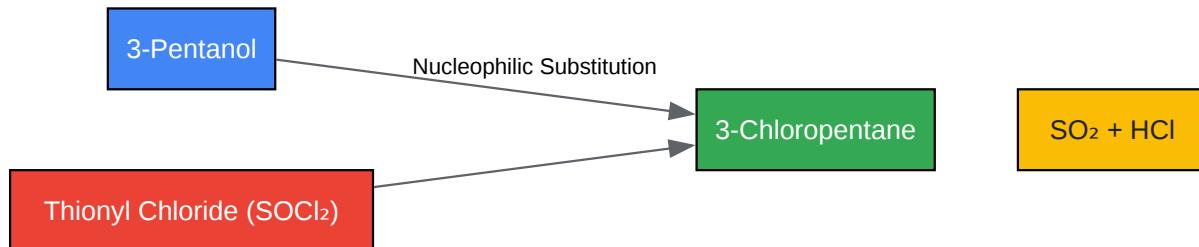
Equipment:

- Round-bottom flask with a magnetic stirrer
- Dropping funnel
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask, dissolve 3-pentanol in an equal volume of diethyl ether under an inert atmosphere (e.g., nitrogen).
- Cool the mixture in an ice bath.
- Slowly add thionyl chloride (1.1 to 1.5 equivalents) dropwise from the dropping funnel with continuous stirring. If pyridine is used, it should be added to the alcohol solution before the thionyl chloride.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat under reflux for 1-2 hours.
- Cool the reaction mixture and carefully pour it over crushed ice.
- Transfer the mixture to a separatory funnel and wash with cold water, followed by a saturated sodium bicarbonate solution to neutralize any excess acid, and finally with brine.
- Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.

- Purify the crude **3-chloropentane** by fractional distillation, collecting the fraction boiling at approximately 97-98 °C.



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